Application Note: Synthesis of Pyrazolo[3,4-d]pyrimidine Scaffolds from Pyrazole Amines

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Compound of Interest

Compound Name:	*1-(3-methoxyphenyl)-1H-pyrazol-4-amine*
Cat. No.:	*B11737716*

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Abstract

The pyrazolo[3,4-d]pyrimidine scaffold is a privileged structure in medicinal chemistry, acting as a bioisostere of the purine nucleus (adenine). This homology allows it to function as a potent ATP-competitive inhibitor for a vast array of protein kinases, including Bruton's Tyrosine Kinase (BTK) (e.g., Ibrutinib). This guide provides a comprehensive technical workflow for synthesizing this scaffold starting from 5-aminopyrazoles. We detail three distinct protocols tailored to specific functional requirements: classical cyclocondensation, microwave-assisted three-component synthesis, and a modern one-pot Vilsmeier-Haack approach.

Introduction & Retrosynthetic Logic

The synthesis of the pyrazolo[3,4-d]pyrimidine core relies on the "building up" of the pyrimidine ring onto a pre-existing pyrazole substrate. The critical strategic decision lies in the substituent at the C4 position of the starting 5-aminopyrazole:

- C4-Nitrile (–CN): Yields 4-amino-pyrazolo[3,4-d]pyrimidines (Adenine mimics).

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- C4-Ester (–COOR): Yields 4-oxo-pyrazolo[3,4-d]pyrimidines (Hypoxanthine/Guanine mimics).

Retrosynthetic Analysis

The disconnection strategy focuses on the C5–N6 and N1–C7a bonds (pyrimidine numbering).

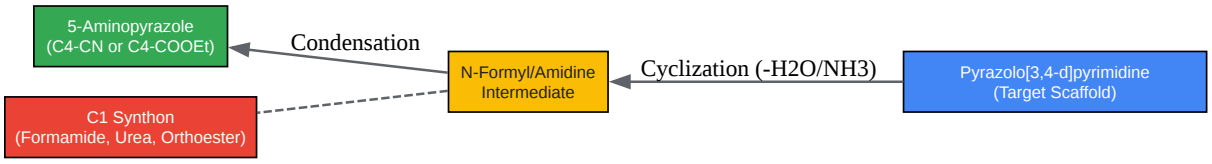

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Figure 1: Retrosynthetic disconnection of the pyrazolo[3,4-d]pyrimidine core.

Chemistry Strategy & Critical Parameters

The Regioselectivity Challenge

When using

-unsubstituted 5-aminopyrazoles, there is a risk of forming the isomeric pyrazolo[1,5-a]pyrimidine.

- Control Mechanism: The formation of the [3,4-d] isomer is thermodynamically favored when the C4 substituent (CN or Ester) is highly electrophilic, driving the intramolecular attack of the newly formed amidine/amide nitrogen onto C4 rather than the pyrazole N1.

Solubility & Purification

- Issue: The final fused bicyclic systems are often planar, crystalline solids with poor solubility in organic solvents, making chromatography difficult.

- Solution: Most protocols below are designed to precipitate the product directly from the reaction mixture, allowing for purification via filtration and washing (trituration) rather than column chromatography.

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Detailed Experimental Protocols

Protocol A: Synthesis of 4-Aminopyrazolo[3,4-d]pyrimidines (Classical Formamide Method)

Target: Adenine analogs (4-NH2). Mechanism: Niementowski-type reaction involving formylation of the amine followed by nucleophilic attack on the nitrile.

Reagents:

- 5-Amino-1-phenyl-1H-pyrazole-4-carbonitrile (1.0 equiv)
- Formamide (Excess, acts as solvent and reagent)
- Reagent Grade: 99% purity required.

Step-by-Step Methodology:

- Setup: Charge a round-bottom flask with 5-aminopyrazole-4-carbonitrile (10 mmol) and Formamide (15 mL).
- Reaction: Heat the mixture to 180–190 °C (oil bath temperature).
  - Expert Note: This high temperature is critical. Below 160°C, the intermediate formimidate forms but fails to cyclize efficiently.
- Monitoring: Monitor by TLC (EtOAc/Hexane 1:1). The starting material is fluorescent; the product is typically a non-fluorescent spot at lower Rf. Reaction time is typically 4–6 hours.
- Workup:
  - Cool the reaction mixture to room temperature.
  - The product usually precipitates as a solid upon cooling.
  - If no precipitate forms, pour the reaction mixture into ice-cold water (50 mL) with vigorous stirring.

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- Purification: Filter the solid. Wash sequentially with water (2 x 20 mL) to remove excess formamide, then cold ethanol (1 x 10 mL). Recrystallize from DMF/Ethanol if necessary.

Protocol B: Microwave-Assisted Synthesis of Pyrazolo[3,4-d]pyrimidin-4-ones

Target: 4-Oxo derivatives (Lactam form). Advantages: Rapid (minutes vs hours), higher yields, avoids foul-smelling formamide decomposition.

Reagents:

- Ethyl 5-amino-1-methyl-1H-pyrazole-4-carboxylate (1.0 equiv)
- Formamidine Acetate (1.5 equiv)
- Solvent: 2-Methoxyethanol (Ethylene glycol monomethyl ether) or Ethanol (sealed vessel).

Step-by-Step Methodology:

- Loading: In a microwave-safe vial (10–20 mL), suspend the pyrazole ester (2 mmol) and formamidine acetate (3 mmol) in 2-Methoxyethanol (3 mL).
- Irradiation: Seal the vial. Irradiate at 150 °C for 15 minutes (High absorption level).
  - Pressure Warning: Ensure the vessel is rated for >15 bar if using ethanol. 2-Methoxyethanol generates less pressure.
- Workup: Cool the vial to room temperature. The product often crystallizes directly.
- Isolation: Filter the precipitate. Wash with cold methanol and diethyl ether.

Protocol C: One-Pot Vilsmeier-Haack Cyclization (Modern/High-Yield)

Target: N1-substituted pyrazolo[3,4-d]pyrimidines. Context: This method avoids isolation of intermediates and uses PBr3/DMF to generate the electrophilic Vilsmeier reagent in situ.

Workflow Diagram:

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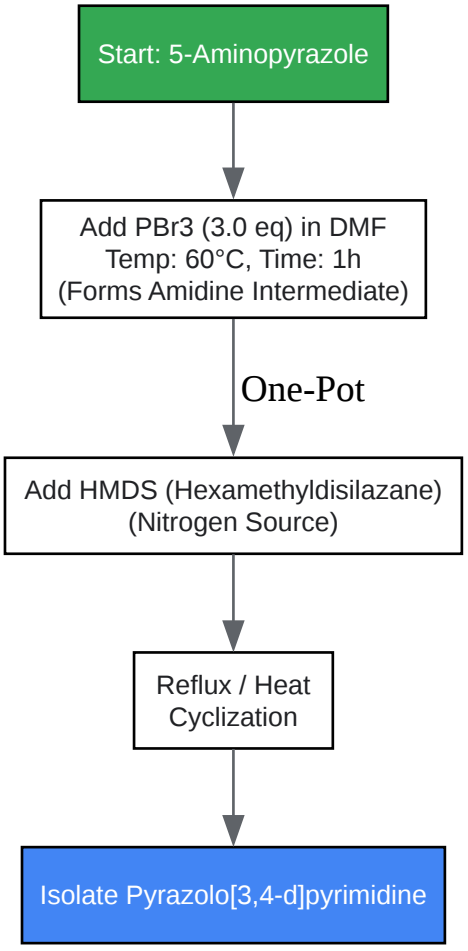

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Figure 2: One-pot Vilsmeier-Haack synthesis workflow.

Protocol:

- Dissolve 5-aminopyrazole (1.0 equiv) in anhydrous DMF.
- Dropwise add Phosphorus Tribromide (PBr3, 3.0 equiv) at 0°C.
- Stir at 60°C for 1 hour.
- Add Hexamethyldisilazane (HMDS, 3.0 equiv) directly to the flask.
- Heat to reflux for 2–4 hours.
- Pour into ice water; adjust pH to ~8 with NaHCO3. Filter the precipitate.[1]

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Data Summary & Troubleshooting

Parameter	Protocol A (Formamide)	Protocol B (Microwave)	Protocol C (Vilsmeier)
Precursor	4-CN	4-COOEt	4-H or 4-Subst
Product Core	4-Amino	4-Oxo	Unsubstituted Pyrimidine ring
Temp/Time	190°C / 6h	150°C / 15 min	60°C -> Reflux / 4h
Yield (Typical)	50–70%	80–95%	75–90%
Key Risk	Thermal decomposition	Vessel pressure	Moisture sensitivity (PBr3)

Troubleshooting Guide

- Low Yield (Method A): Often due to sublimation of formamide. Use a condenser with efficient cooling or a sealed tube.
- Incomplete Cyclization: If the intermediate amidine is observed (by MS), add a catalytic amount of Sodium Ethoxide (NaOEt) to force ring closure.
- Product Sticky/Gummy: This indicates trapped DMF or oligomers. Triturate with diethyl ether or sonicate in acetonitrile.

Safety Considerations

- Formamide: Teratogen. Handle in a fume hood. At boiling point (210°C), it decomposes to NH3 and CO; ensure excellent ventilation.
- PBr3: Reacts violently with water. Quench all Vilsmeier reactions slowly into ice.
- Microwave: Never heat closed vessels of volatile solvents (EtOH) beyond their safety rating.

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